

An In-depth Technical Guide to Scandium Hydroxide (CAS No. 17674-34-9)

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Compound of Interest

Compound Name: Scandium hydroxide

Cat. No.: B097413

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Abstract

This technical guide provides a comprehensive overview of **scandium hydroxide** ($\text{Sc}(\text{OH})_3$), a key inorganic compound with the CAS number 17674-34-9. It details the physicochemical properties, synthesis methodologies, and significant applications of **scandium hydroxide**, with a particular focus on its role as a precursor in the manufacturing of advanced materials such as catalysts and ceramics for solid oxide fuel cells (SOFCs). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science, offering detailed experimental protocols, data summaries, and visual representations of key processes to facilitate a deeper understanding and application of this versatile compound.

Physicochemical Properties

Scandium hydroxide is a white, amorphous or crystalline solid that is sparingly soluble in water.[1] It exhibits amphoteric properties, reacting with both acids and strong bases.[2] The key physicochemical properties of **scandium hydroxide** are summarized in the table below.

Property	Value
CAS Number	17674-34-9
Chemical Formula	$\text{Sc}(\text{OH})_3$
Molecular Weight	95.977 g/mol [1]
Appearance	White powder[1]
Density	2.65 g/cm ³ [1]
Solubility in Water	0.0279 mol/L; ages to $\text{ScO}(\text{OH})$ with a much lower solubility of 0.0008 mol/L.[1]
Solubility Product (Ksp)	2.22×10^{-31} [1]
Thermal Decomposition	Decomposes to scandium oxide (Sc_2O_3) upon heating.
Amphoteric Nature	Reacts with acids to form scandium salts and with strong bases to form scandates (e.g., $[\text{Sc}(\text{OH})_6]^{3-}$).[2]

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **scandium hydroxide**, as well as its application in the preparation of advanced materials.

Synthesis of Scandium Hydroxide

Scandium hydroxide is typically synthesized through precipitation from an aqueous solution of a scandium salt using a base. The properties of the resulting **scandium hydroxide** can be influenced by the choice of precursor, precipitating agent, pH, and temperature.

This protocol describes the synthesis of **scandium hydroxide** from scandium chloride hexahydrate.

Step	Procedure
1	Prepare a 0.1 M solution of scandium chloride hexahydrate ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$) in deionized water.
2	While stirring vigorously, slowly add a 1 M solution of sodium hydroxide (NaOH) dropwise to the scandium chloride solution until the pH of the mixture reaches 8-9.
3	Continue stirring the resulting white suspension at room temperature for 1 hour to ensure complete precipitation.
4	Isolate the scandium hydroxide precipitate by centrifugation or vacuum filtration.
5	Wash the precipitate several times with deionized water to remove any residual ions.
6	Dry the purified scandium hydroxide in an oven at 80-100 °C to a constant weight.

This method yields scandium oxyhydroxide, a direct precursor to **scandium hydroxide** and scandium oxide, with controlled particle size.[3]

Step	Procedure
1	Dissolve scandium chloride hexahydrate ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$) in deionized water to form a solution.
2	Adjust the pH of the solution to a value between 7 and 9 by the dropwise addition of a 10% NaOH solution at room temperature.[3]
3	Reflux the resulting solution at 100 °C for a specified duration (e.g., 4 hours) to control the particle size of the ScOOH nanoparticles.[3]
4	Dialyze the suspension in water to remove salts, yielding a stable sol of ScOOH.[4]
5	Dry the sol at 100 °C to obtain ScOOH powder. This can be further calcined to produce scandium oxide.[3]

Thermal Analysis

The thermal decomposition of **scandium hydroxide** to scandium oxide is a critical step in many of its applications. This process is typically characterized using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Parameter	Value/Description
Instrument	Simultaneous Thermal Analyzer (TGA/DSC)
Sample Mass	5-10 mg
Atmosphere	Air or an inert gas (e.g., Nitrogen)
Heating Rate	10 °C/min
Temperature Range	Room temperature to 1000 °C
Expected Events	- Endothermic peak below 200 °C corresponding to the loss of adsorbed water. - A significant weight loss and endothermic event between 300 °C and 500 °C, corresponding to the dehydration of $\text{Sc}(\text{OH})_3$ or ScOOH to Sc_2O_3 . [3]

Application in Ceramics: Preparation of Scandia-Stabilized Zirconia (ScSZ)

Scandium hydroxide is a key precursor for the synthesis of scandia-stabilized zirconia (ScSZ), a high-performance electrolyte material for solid oxide fuel cells (SOFCs).[\[5\]](#)

Step	Procedure
1	Prepare an aqueous solution of a zirconium salt (e.g., zirconium nitrate) and a scandium salt (e.g., scandium nitrate, or scandium hydroxide dissolved in nitric acid).[5]
2	Co-precipitate a scandium-zirconium composite hydroxide by adding a base (e.g., ammonia solution) until a pH of ~9 is reached.
3	Filter, wash, and dry the composite hydroxide precipitate.
4	Calcine the dried powder at a temperature typically between 600 °C and 1000 °C to form the ScSZ powder.[5]
5	The resulting ScSZ powder can then be processed into ceramic components through techniques such as tape casting or pressing, followed by sintering at high temperatures (e.g., 1200-1600 °C).[5]

Visualizations

The following diagrams, generated using the DOT language, illustrate key workflows and relationships related to **scandium hydroxide**.

Caption: Workflow for the synthesis of **scandium hydroxide** via precipitation.

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